

BAY1082439 stability and storage conditions

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Compound of Interest

Compound Name: BAY1082439

Cat. No.: B611978

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BAY1082439 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **BAY1082439**. Below you will find troubleshooting guides and frequently asked questions to ensure the proper handling and use of this compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **BAY1082439**?

A1: For long-term storage, the solid form of **BAY1082439** should be kept at -20°C, where it is stable for up to 3 years.^{[1][2]} For shorter periods, storage at 4°C is suitable for up to 2 years.^[1] Some suppliers suggest that it can be stored at room temperature for several months.^[2]

Q2: What are the recommended storage conditions for **BAY1082439** stock solutions?

A2: Once dissolved, stock solutions of **BAY1082439** should be aliquoted and stored to prevent repeated freeze-thaw cycles.^[3] For optimal stability, store stock solutions at -80°C, where they are viable for up to 6 months.^{[1][3]} If storing at -20°C, it is recommended to use the solution within 1 month.^{[1][3]}

Q3: In what solvents is **BAY1082439** soluble?

A3: **BAY1082439** is soluble in DMSO and 0.1 M HCl.^{[1][3][4]}

Q4: Are there any special considerations when preparing solutions with DMSO?

A4: Yes, DMSO is hygroscopic, which can significantly impact the solubility of **BAY1082439**.^[3] It is crucial to use newly opened DMSO for preparing your stock solution.^[3] To achieve a concentration of 5 mg/mL (10.11 mM), ultrasonic treatment and adjusting the pH to 5 with HCl may be necessary.^{[1][3]}

Q5: How can I dissolve **BAY1082439** in an aqueous solution?

A5: **BAY1082439** can be dissolved in 0.1 M HCl at a concentration of 16.67 mg/mL (33.71 mM).^[3] To aid dissolution, it is recommended to use ultrasonic treatment, warming, and heating to 60°C.^[3]

Troubleshooting Guide

Issue: My **BAY1082439** powder won't fully dissolve in DMSO.

- Solution 1: Check your DMSO. Ensure you are using a fresh, unopened bottle of DMSO, as its hygroscopic nature can affect solubility.^[3]
- Solution 2: Adjust the pH. The solubility in DMSO can be improved by adjusting the pH to 5 with HCl.^{[1][3]}
- Solution 3: Apply sonication. Use an ultrasonic bath to aid in the dissolution process.^{[1][3]}

Issue: I am observing precipitation in my stock solution after storage.

- Solution 1: Re-dissolve. Gentle warming and sonication can help to redissolve any precipitate that has formed.^[3]
- Solution 2: Review storage conditions. Ensure that your stock solution is stored at the correct temperature (-80°C for up to 6 months or -20°C for up to 1 month) and that it has not exceeded its recommended storage period.^{[1][3]}
- Solution 3: Avoid freeze-thaw cycles. Make sure you have aliquoted your stock solution to minimize the number of times it is subjected to freezing and thawing.^[3]

Issue: I am concerned about the stability of my working solution during a long experiment.

- Solution: It is recommended to prepare fresh solutions for your experiments and use them promptly.^[3] If the experiment spans a significant amount of time, consider preparing fresh working solutions at intervals.

Data Presentation

Table 1: Storage Conditions for **BAY1082439**

Form	Storage Temperature	Duration	Citations
Solid (Powder)	-20°C	3 years	[1] [2]
4°C	2 years	[1]	
Room Temperature	Months	[2]	
In Solvent	-80°C	6 months	[1] [3]
-20°C	1 month	[1] [3]	

Table 2: Solubility of **BAY1082439**

Solvent	Concentration	Conditions	Citations
DMSO	5 mg/mL (10.11 mM)	Ultrasonic and adjust pH to 5 with HCl	[1] [3]
0.1 M HCl	16.67 mg/mL (33.71 mM)	Ultrasonic and warming and heat to 60°C	

Experimental Protocols

Protocol 1: Preparation of a 10 mM **BAY1082439** Stock Solution in DMSO

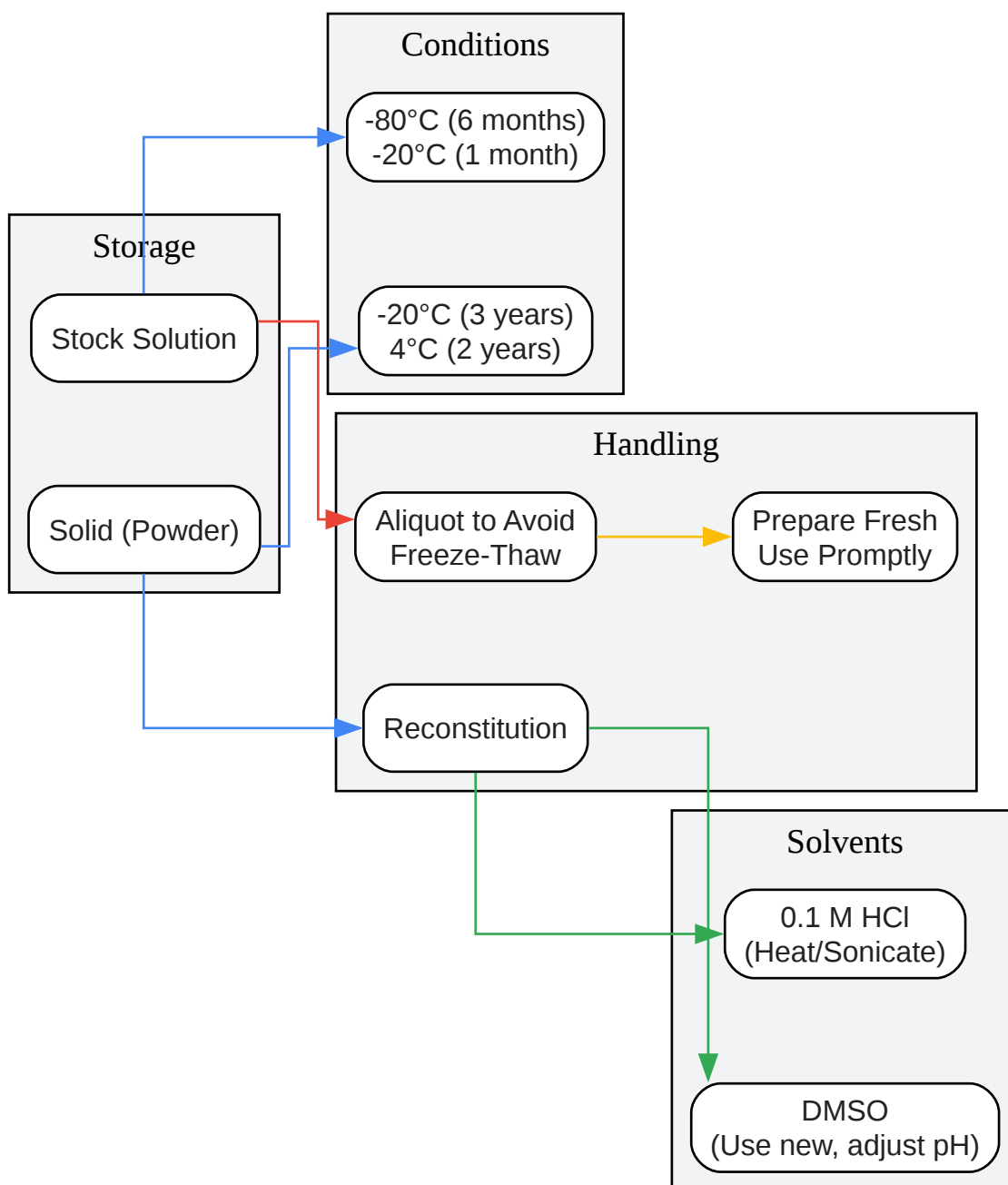
- Weigh out the required amount of **BAY1082439** powder (Molecular Weight: 494.54 g/mol).
- Add the appropriate volume of newly opened DMSO to achieve a 10 mM concentration.

- If dissolution is not complete, use an ultrasonic bath.
- Adjust the pH of the solution to 5 using a dilute solution of HCl.
- Once fully dissolved, aliquot the stock solution into single-use vials.
- Store the aliquots at -80°C for up to 6 months or -20°C for up to 1 month.

Protocol 2: Preparation of an Aqueous Solution of **BAY1082439**

- Weigh out the desired amount of **BAY1082439** powder.
- Add the calculated volume of 0.1 M HCl.
- Place the solution in an ultrasonic bath and gently warm it.
- If necessary, heat the solution to 60°C to ensure complete dissolution.
- Use the freshly prepared solution promptly for your experiment.

Visualizations



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Caption: Workflow for proper storage and handling of **BAY1082439**.

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References

- 1. immunomart.com [immunomart.com]
- 2. ChemGood [chemgood.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. axonmedchem.com [axonmedchem.com]
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